

# Synthesis of phenyl thiocyanate from aniline and carbon disulfide

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## Compound of Interest

Compound Name: Phenyl thiocyanate

Cat. No.: B1265560

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## Reaction Pathway

The overall reaction proceeds as follows:

- **Formation of Ammonium Phenylthiocarbamate:** Aniline reacts with carbon disulfide in the presence of a base, typically aqueous ammonia, to form the ammonium salt of phenylthiocarbamic acid.[5] This reaction is generally carried out at a low temperature to minimize the loss of volatile reagents.[5]
- **Decomposition of the Dithiocarbamate Salt:** The intermediate dithiocarbamate salt is then decomposed to phenyl isothiocyanate. This is often achieved by treatment with a heavy metal salt, such as lead nitrate, which facilitates the elimination of a metal sulfide.[2][3][5] Other reagents, including phosgene, chloroformate esters, sodium hypochlorite, and iodine, can also be used for this desulfurization step.[4]

The signaling pathway for this synthesis is illustrated below:

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## References

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